

2-Methylamino-5-Chlorobenzophenone: Physicochemical Profiling, Synthetic Utility, and Forensic Applications

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Compound of Interest

Compound Name: 2-Methylamino-5-chloro
benzophenone

Cat. No.: B13396834

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Executive Summary

2-Methylamino-5-chlorobenzophenone (MACB), systematically referred to as 5-chloro-2-(methylamino)benzophenone, is a critical ortho-aminobenzophenone derivative[1]. With the molecular formula C₁₄H₁₂ClNO and a molecular weight of 245.70 g/mol [1], this compound serves a dual role in pharmaceutical sciences. It is both a foundational synthetic precursor for the 1,4-benzodiazepine class of central nervous system (CNS) depressants (most notably diazepam)[2] and a primary degradation product utilized in forensic toxicology[3]. This technical guide systematically deconstructs its structural properties, mechanistic pathways, and validated experimental protocols.

Physicochemical Profiling & Structural Elucidation

The chemical reactivity of MACB is dictated by its diaryl ketone core, flanked by an electron-withdrawing chlorine atom at the 5-position and an electron-donating methylamino group at the 2-position of the primary phenyl ring[1]. This push-pull electronic configuration activates the

molecule for the nucleophilic and electrophilic transformations essential for heterocyclic ring closure.

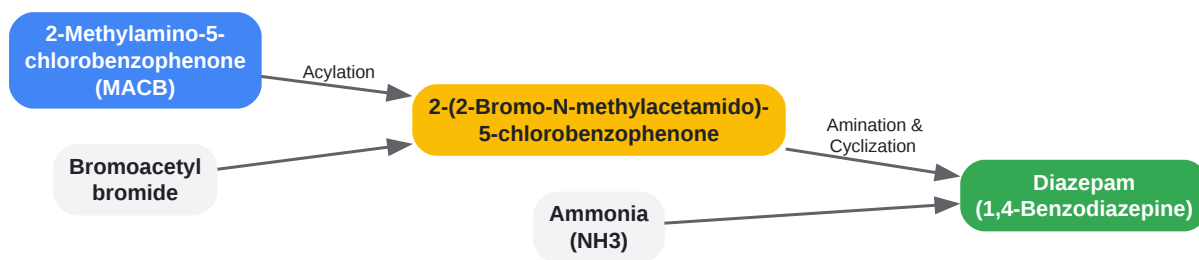
Table 1: Quantitative Data and Chemical Identifiers

Property / Identifier	Value / Description
Chemical Name	2-Methylamino-5-chlorobenzophenone
Common Synonyms	MACB, Diazepam Related Compound A, Ro 5-4365[4]
CAS Registry Number	1022-13-5[2]
Molecular Formula	C ₁₄ H ₁₂ ClNO[1]
Molecular Weight	245.70 g/mol [1]
Appearance	Light yellow to yellow crystalline solid[2]
Melting Point	93 – 95 °C[5]
Solubility	Soluble in DMSO (up to 50 mg/mL), DMF, Ethanol; Insoluble in aqueous PBS[3]
SMILES	<chem>O=C(C1=CC(Cl)=CC=C1NC)C2=CC=CC=C2</chem> [4]

Mechanistic Role in Drug Development: The Benzodiazepine Pathway

In drug development, MACB is the definitive starting material for synthesizing **6** and related 1,4-benzodiazepines[6]. The synthesis relies on the acylation of the secondary amine, followed by amination and cyclization to form the seven-membered diazepine ring.

Causality in Experimental Choices: The choice of MACB over an unmethylated analog (like 2-amino-5-chlorobenzophenone) intentionally bypasses the need for a late-stage N-methylation step, which often yields over-methylated byproducts and reduces overall atom economy. By utilizing a pre-methylated precursor, the cyclization directly yields the target N-methylated diazepine.

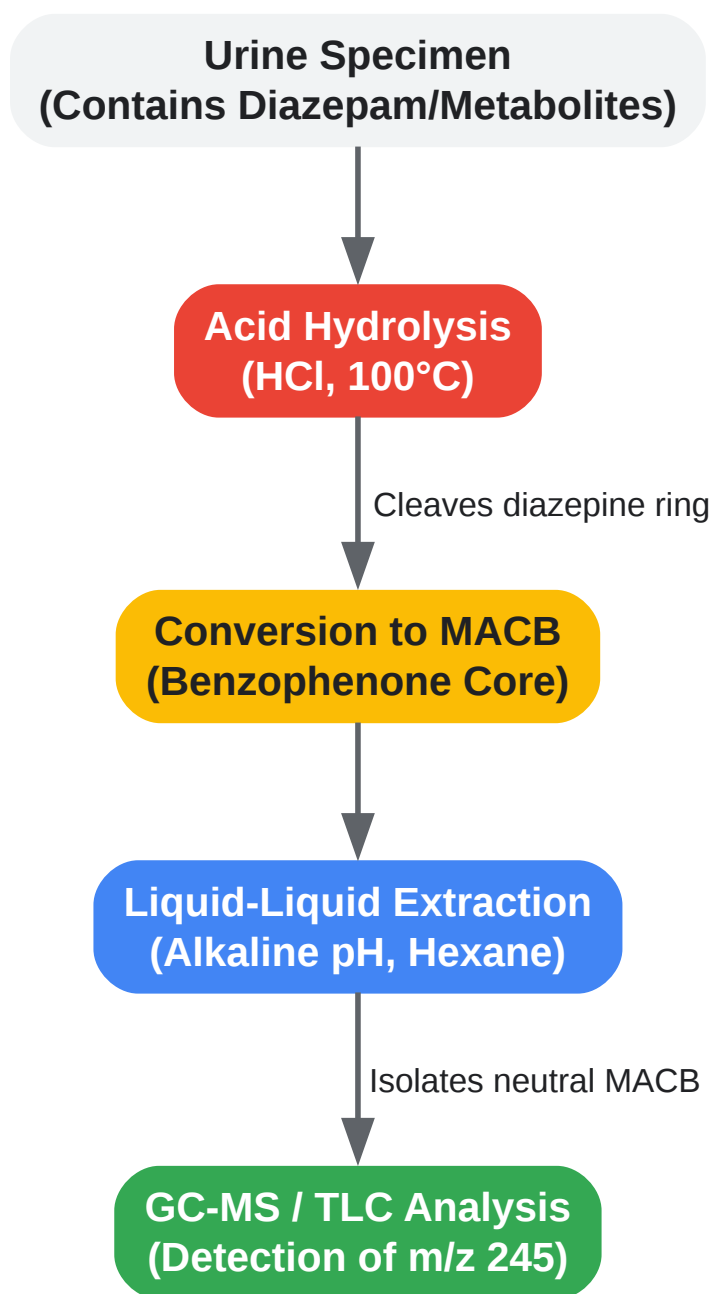


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Figure 1: Synthetic pathway of diazepam from 2-methylamino-5-chlorobenzophenone.

Analytical & Forensic Significance

Beyond synthesis, MACB is an analytical reference standard[4]. In forensic toxicology, the direct detection of diazepam in urine is challenging due to rapid metabolism and low concentrations of the parent drug. Instead, clinical protocols employ 5 to systematically cleave the diazepine ring of diazepam and its metabolites (like temazepam), quantitatively converting them back into MACB[5]. This conversion allows for highly sensitive detection via Gas Chromatography-Mass Spectrometry (GC-MS) or Thin-Layer Chromatography (TLC) densitometry.



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Figure 2: Forensic analytical workflow for diazepam detection via MACB conversion.

Experimental Protocols: Synthesis & Analytical Validation

To ensure scientific integrity, the following protocols are designed as self-validating systems, incorporating in-process controls to verify causality and reaction success.

Protocol A: Self-Validating Synthesis of Diazepam from MACB

- Acylation: Dissolve 10.0 g of MACB (40.7 mmol) in 100 mL of anhydrous dichloromethane (DCM). Cool to 0 °C.
- Reagent Addition: Dropwise add 1.2 equivalents of bromoacetyl bromide.
 - Causality & Validation: The reaction progress is visibly validated by the transition of the solution from bright yellow (characteristic of the conjugated MACB amine) to pale yellow/colorless as the amine is acetylated. Confirm completion via TLC (Hexane:Ethyl Acetate 3:1); the MACB spot ($R_f \sim 0.6$) must completely disappear.
- Amination & Cyclization: Isolate the 2-(2-bromo-N-methylacetamido)-5-chlorobenzophenone intermediate. Dissolve in methanolic ammonia (7 M) and heat to reflux for 12 hours.
 - Causality & Validation: Ammonia displaces the aliphatic bromide, and the resulting primary amine spontaneously attacks the benzophenone carbonyl, forming the imine bond of the diazepine ring. The self-validation occurs upon cooling: diazepam crystallizes out of the methanolic solution, verifiable by a melting point check (131–135 °C).

Protocol B: Acid Hydrolysis of Urine for MACB Detection

- Sample Preparation: Aliquot 5.0 mL of the urine specimen into a borosilicate glass tube.
- Hydrolysis: Add 1.0 mL of concentrated HCl (37%). Seal the tube and heat at 100 °C for 1 hour^[5].
 - Causality & Validation: The extreme acidic and thermal conditions force the hydrolysis of the imine and amide bonds of any 1,4-benzodiazepines present, driving the equilibrium toward the thermodynamically stable benzophenone (MACB).
- Extraction: Cool to room temperature, adjust pH to 9.0 using NaOH, and extract with 5 mL of hexane.
 - Validation: The alkaline shift ensures MACB is un-ionized, maximizing partitioning into the organic layer. Analyze the hexane layer via GC-MS, monitoring for the molecular ion peak

at m/z 245.

Safety, Handling, and Storage

MACB is classified under GHS as a skin and eye irritant (H315, H319) and a respiratory tract irritant (H335)[5].

- Storage: Must be stored at -20 °C or 4 °C, protected from light, to prevent photo-degradation of the benzophenone core[3].
- Handling: Requires a Type N95 dust mask, chemical-resistant gloves, and safety goggles[5].

References

- Title: 5-Chloro-2-(methylamino)
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- Title: 2-(Methylamino)
- Title: New synthesis of diazepam Source: American Chemical Society / DataPDF URL
- Title: 5-Chloro-2-(methylamino)
- Title: 2-Methylamino-5-chlorobenzophenone (CAS 1022-13-5)

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